

Technical Guide: 3-Methoxybenzyl Chloride (CAS No. 824-98-6)

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Compound of Interest

Compound Name: 3-Methoxybenzyl chloride

Cat. No.: B048006

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-Methoxybenzyl chloride**, a versatile reagent widely used in organic synthesis and pharmaceutical development.

Chemical and Physical Properties

3-Methoxybenzyl chloride, also known as m-methoxybenzyl chloride or 1-(chloromethyl)-3-methoxybenzene, is a colorless to pale yellow liquid.^[1] It is insoluble in water but soluble in most organic solvents.^[1] The presence of both a methoxy and a chloromethyl group on the benzene ring makes it a valuable intermediate for a variety of chemical transformations.^[2]

Table 1: Physicochemical Properties of **3-Methoxybenzyl Chloride**

Property	Value	Source
CAS Number	824-98-6	[2][3][4]
Molecular Formula	C ₈ H ₉ ClO	[2][3][4]
Molecular Weight	156.61 g/mol	[2][3][5]
Appearance	Clear, colorless to light yellow liquid	[2][6][7]
Boiling Point	124 °C at 13 mmHg	[2][4]
Density	1.078 g/mL at 25 °C	[2][4]
Refractive Index	n ₂₀ /D 1.544	[4]
Flash Point	101 °C (213.8 °F) - closed cup	
Solubility	Insoluble in water; Soluble in chloroform, methanol (slightly), and most organic solvents.	[1][4]

Synthesis of 3-Methoxybenzyl Chloride

Several synthetic routes to **3-Methoxybenzyl chloride** have been reported. A common and cost-effective method involves a two-step process starting from 3-methoxybenzaldehyde.[1]

General Experimental Protocol

Step 1: Reduction of 3-Methoxybenzaldehyde to 3-Methoxybenzyl Alcohol

This step typically involves the reduction of the aldehyde functional group. One documented method utilizes Raney nickel as the catalyst.[1] An alternative approach described in patent literature employs potassium borohydride for the reduction.[8]

Step 2: Chlorination of 3-Methoxybenzyl Alcohol

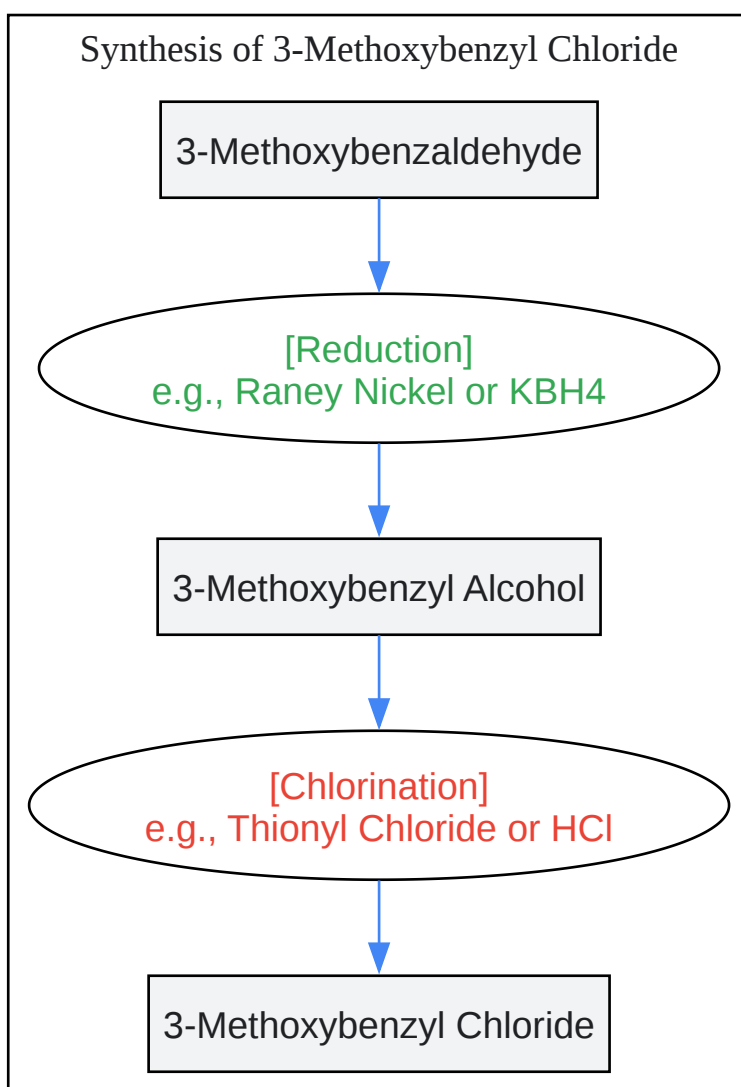
The resulting alcohol is then chlorinated to yield **3-Methoxybenzyl chloride**. Thionyl chloride (SOCl₂) is a frequently used chlorinating agent for this transformation.[1][9] The reaction is typically carried out in a suitable solvent like dichloromethane (DCM) in the presence of a base

such as triethylamine to neutralize the HCl generated.[9] Another patented method describes the use of hydrochloric acid for the chlorination step.[8]

A general laboratory procedure for the chlorination of 3-methoxybenzyl alcohol is as follows: 3-methoxybenzyl alcohol and triethylamine are dissolved in dichloromethane.[9] Thionyl chloride is then added slowly to the solution.[9] The reaction mixture is stirred at room temperature.[9] Upon completion, the mixture is washed with an aqueous HCl solution, and the organic phase is dried and concentrated to yield the product.[4][9]

A patented method outlines a process starting from 3-hydroxybenzaldehyde, which is first methylated to 3-methoxybenzaldehyde.[8] This is followed by reduction with potassium borohydride and subsequent chlorination with hydrochloric acid to obtain **3-methoxybenzyl chloride**. [8]

Below is a DOT script visualizing a common synthesis workflow.



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A common synthetic route to **3-Methoxybenzyl chloride**.

Applications in Research and Drug Development

3-Methoxybenzyl chloride is a key building block in organic synthesis, with significant applications in the pharmaceutical, agrochemical, and flavor and fragrance industries.[2]

Pharmaceutical Intermediate

This compound serves as an important intermediate in the synthesis of various pharmaceutical agents.[1][2] It is notably used in the preparation of cardiovascular drugs.[1][8] Its ability to act

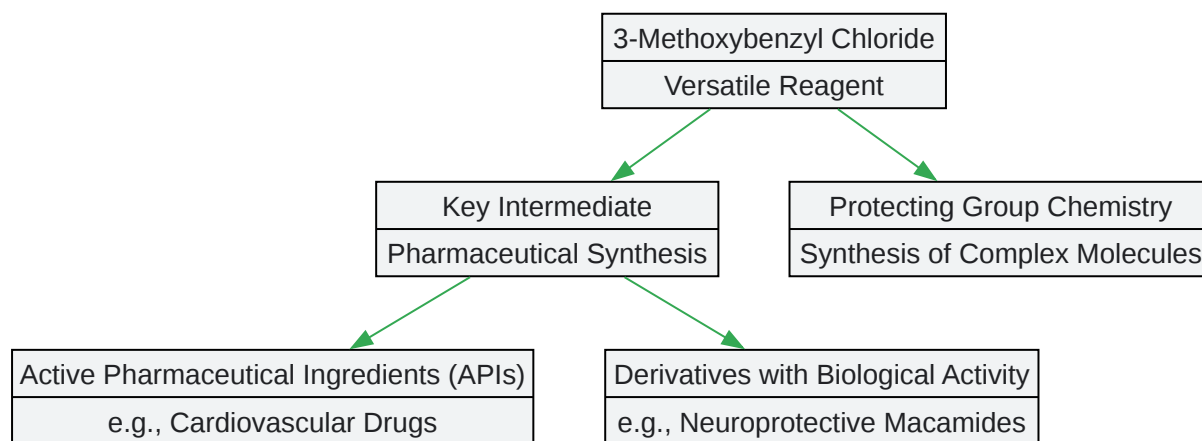
as a protecting group for alcohols, thiols, phenols, amides, amines, and carboxylic acids makes it a versatile tool in complex molecule synthesis.[4]

Organic Synthesis

In organic chemistry, **3-Methoxybenzyl chloride** is utilized for the preparation of more complex molecules.[2] For instance, it has been used to alkylate 8-benzyloxy-2(1H)-quinolinone in the presence of sodium hydride and DMF.[4] It is also employed in the synthesis of diarylmethanes through palladium-catalyzed cross-coupling reactions.[4]

Recent research has explored the neuroprotective effects of macamide derivatives synthesized using 3-methoxybenzylamine, which can be derived from **3-methoxybenzyl chloride**.^[10] These studies suggest that such compounds may have therapeutic potential by interacting with targets like PPAR γ to regulate metabolism and inflammation.^[10]

The logical relationship of its application in drug discovery is visualized in the following diagram.



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Applications of **3-Methoxybenzyl chloride** in drug development.

Safety Information

3-Methoxybenzyl chloride is classified as a hazardous substance and requires careful handling.

Table 2: GHS Hazard and Precautionary Statements

Category	Code	Description	Source
Hazard Statement	H314	Causes severe skin burns and eye damage.	[5][11][12]
Precautionary Statement	P280	Wear protective gloves/protective clothing/eye protection/face protection.	[11][12]
Precautionary Statement	P301 + P330 + P331	IF SWALLOWED: rinse mouth. Do NOT induce vomiting.	[11][12]
Precautionary Statement	P303 + P361 + P353	IF ON SKIN (or hair): Remove/Take off immediately all contaminated clothing. Rinse skin with water/shower.	[12]
Precautionary Statement	P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[11][12]
Precautionary Statement	P310	Immediately call a POISON CENTER or doctor/physician.	[11][12]
Precautionary Statement	P405	Store locked up.	[12]

It is corrosive and a lachrymator, meaning it can cause tearing.[11][13] It is also sensitive to moisture.[13] Appropriate personal protective equipment (PPE), including face shields, gloves,

and goggles, should be worn when handling this chemical. It should be stored in a cool, dry, and well-ventilated place, typically refrigerated between 2-8°C.[4] In case of exposure, immediate first aid measures should be taken, and medical attention should be sought.[11][13][14]

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